

An In-depth Technical Guide to the Safe Handling of Platinic Acid

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This document provides a comprehensive overview of the safety and handling precautions for **platinic acid** (also known as chloro**platinic acid** or hydrogen hexachloroplatinate(IV)). It is intended to serve as a critical resource for laboratory personnel to ensure safe practices and mitigate risks associated with the use of this compound.

Hazard Identification and Classification

Platinic acid is a highly corrosive and toxic substance that can cause severe health effects upon exposure.[1][2] It is classified as a hazardous substance and requires stringent handling protocols.[3] The primary hazards include severe skin and eye burns, respiratory and skin sensitization, and acute oral toxicity.[1] Inhalation may lead to an allergic respiratory reaction, potentially causing asthma-like symptoms, a condition known as platinosis.[2][4]

GHS Hazard Statements:

- H301: Toxic if swallowed.[1]
- H314: Causes severe skin burns and eye damage.[1]
- H317: May cause an allergic skin reaction.[1]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]

Quantitative Toxicity and Exposure Data

Adherence to established exposure limits is critical to prevent the adverse health effects associated with **platinic acid**. The following tables summarize the key quantitative data regarding its toxicity and permissible exposure limits.

Table 1: Acute Toxicity Data

Route of Exposure	Species	LD50 Value
Intravenous	Rat	49 mg/kg
Oral	Rat	195 mg/kg

Source: Safety Data Sheet[4]

Table 2: Occupational Exposure Limits for Platinum Soluble Salts (as Pt)

Regulatory Body	Exposure Limit (TWA)	Notes
OSHA (PEL)	0.002 mg/m ³	8-hour time-weighted average. [6]
NIOSH (REL)	0.002 mg/m ³	10-hour time-weighted average.[6]
ACGIH (TLV)	0.002 mg/m ³	8-hour time-weighted average. [6]

IDLH (Immediately Dangerous to Life or Health): 4 mg/m³ (as Platinum)[6]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **platinic acid** to prevent any direct contact.

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical safety goggles and a full-face shield are required where splashing is possible.[3][7]
Skin	Gloves and Protective Clothing	Impervious gloves (e.g., PVC), a lab coat, apron, or a full suit to prevent skin contact.[3][8]
Respiratory	Respirator	An approved/certified dust mask or respirator is necessary, especially when handling the solid form or when dust may be generated. [6][9] For higher concentrations, a full-facepiece positive-pressure, air-supplied respirator may be required.

Experimental Protocols

Preparation of a 0.1 M Platinic Acid Solution

This protocol outlines the steps for the safe preparation of a 0.1 molar aqueous solution of **platinic acid** hexahydrate ($\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$).

Materials:

- **Platinic acid** hexahydrate (solid)
- Deionized or distilled water
- Volumetric flask (1000 mL)
- Analytical balance
- Spatula

- Beaker
- Wash bottle
- Appropriate PPE (see Table 3)

Procedure:

- Don PPE: Before handling any chemicals, put on all required personal protective equipment.
- Weighing: In a chemical fume hood, carefully weigh 51.79 g of **platinic acid** hexahydrate on an analytical balance.
- Dissolving: Transfer the weighed solid into a beaker and add a small amount of deionized water to dissolve it.
- Transfer: Carefully transfer the dissolved **platinic acid** into a 1000 mL volumetric flask.
- Dilution: Add deionized water to the volumetric flask until the volume is close to the 1000 mL mark. Use a wash bottle for the final addition to ensure the meniscus is precisely on the calibration mark.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the prepared solution to a clearly labeled, clean, and dry storage bottle. Never store solutions in a volumetric flask.[\[6\]](#)

Protocol for a Platinic Acid Spill Cleanup (Small Spill)

This protocol is for small, incidental spills of **platinic acid** that can be managed by trained laboratory personnel. For large spills, evacuate the area and contact emergency responders.
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Materials:

- Spill kit containing:
 - Absorbent material (e.g., vermiculite, sand, or commercial spill pillows)[\[11\]](#)

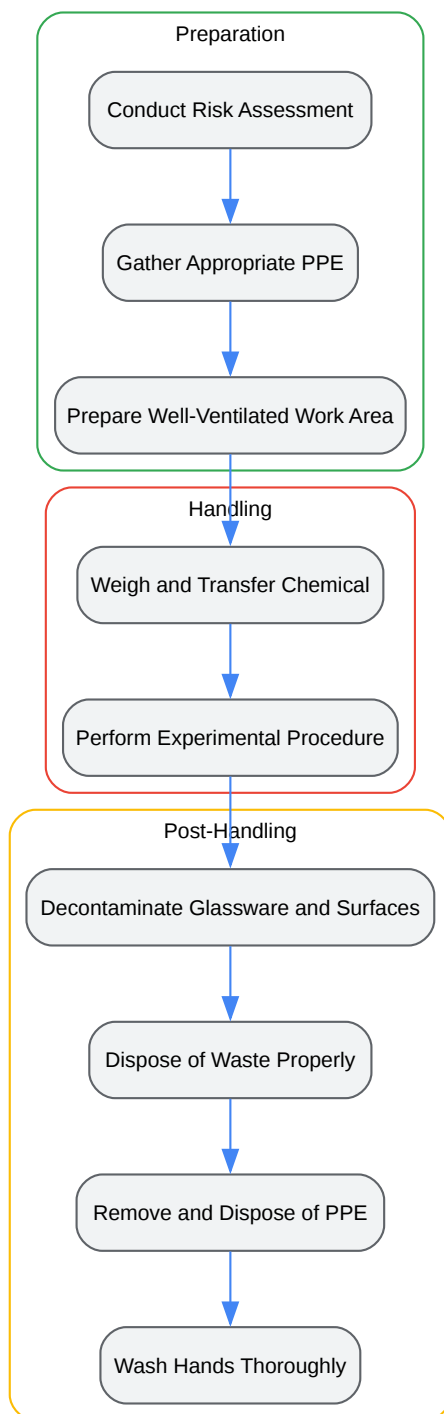
- Neutralizing agent for acids (e.g., sodium bicarbonate)[10]
- Plastic dustpan and scoop (spark-proof)[12]
- Heavy-duty plastic bags for waste disposal[12]
- Appropriate PPE (see Table 3)
- pH indicator paper[13]

Procedure:

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Don PPE: Ensure you are wearing the appropriate personal protective equipment before addressing the spill.
- Containment: If the spill is a liquid, create a dike around the spill using absorbent material to prevent it from spreading.[14] For solid spills, proceed to the next step.
- Neutralization (for acidic solutions): Cautiously sprinkle sodium bicarbonate over the spill, starting from the edges and working inwards.[15] Avoid creating dust. Test the pH of the mixture with indicator paper to ensure it is neutralized (pH 6-8).[13]
- Absorption: Cover the neutralized liquid or the solid spill with an inert absorbent material.[11]
- Collection: Carefully scoop the absorbed and neutralized material into a plastic dustpan and transfer it into a heavy-duty plastic bag.[12]
- Decontamination: Wipe the spill area with a damp cloth or sponge. Place all contaminated cleaning materials into the waste bag.
- Disposal: Seal the waste bag, label it as hazardous waste containing **platinic acid**, and dispose of it according to institutional and local regulations.[14]
- Hygiene: Wash hands thoroughly with soap and water after the cleanup is complete.

Diagrams

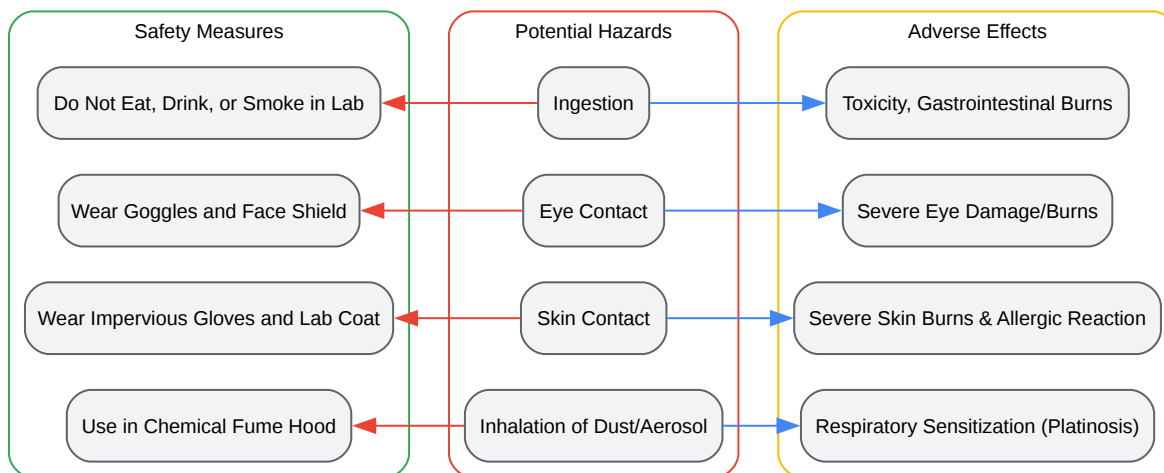
Logical Workflow for Handling Platinic Acid



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Caption: A logical workflow for the safe handling of **platinic acid**.

Hazards and Safety Measures for Platinic Acid



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Caption: Cause-and-effect diagram of **platinic acid** hazards and corresponding safety measures.

Storage and Incompatibility

Proper storage of **platinic acid** is crucial to maintain its stability and prevent hazardous reactions.

Storage Conditions:

- Store in a tightly closed container.[6][9]
- Keep in a cool, dry, and well-ventilated area.[6][9]
- Protect from moisture, light, and heat.[6][9]

Incompatible Materials:

- Oxidizing agents[6]
- Alkalis and strong bases[6]

- Cyanides and sulfides[6]
- Metals[15]

Decomposition and Waste Disposal

Hazardous Decomposition Products: Upon heating, **platinic acid** can decompose to produce toxic and corrosive fumes, including hydrogen chloride and platinum oxides.[6][15]

Waste Disposal: Waste containing **platinic acid** must be treated as hazardous waste. One method of disposal involves the reduction of **platinic acid** to elemental platinum, which can then be recovered.[14] All waste disposal must be conducted in accordance with local, state, and federal regulations.[16] Do not dispose of **platinic acid** down the drain.[8]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures for **Platinic Acid** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4][7]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and give them a cupful of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]

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